

CAS number 13674-84-5 physical and chemical data

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *tris(3-chloropropyl) phosphate*

Cat. No.: *B166889*

[Get Quote](#)

An In-depth Technical Guide on the Physical and Chemical Properties of Tris(2-chloro-1-methylethyl) phosphate (CAS 13674-84-5)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Tris(2-chloro-1-methylethyl) phosphate, commonly referred to as TCPP, is a chlorinated organophosphate ester with the CAS registry number 13674-84-5.^{[1][2][3][4][5][6]} It is widely utilized as an additive flame retardant in a variety of commercial and industrial products.^{[3][5][7][8]} This technical guide provides a comprehensive overview of the physical and chemical properties of TCPP, intended to serve as a crucial resource for professionals in research, safety assessment, and materials science. The commercial product is typically a complex mixture of isomers.^[6] The primary isomer is tris(2-chloro-1-methylethyl) phosphate, which constitutes 50-85% of the mixture.

Chemical Identity

- Chemical Name: Tris(2-chloro-1-methylethyl) phosphate^{[9][1]}
- Synonyms: Tris(1-chloro-2-propyl) phosphate, TCPP, Tris(chloroisopropyl)phosphate^{[1][4][5][6][8]}
- Molecular Formula: $C_9H_{18}Cl_3O_4P$ ^{[1][2][4][5]}

- Molecular Weight: 327.57 g/mol [\[9\]](#)[\[1\]](#)[\[2\]](#)[\[4\]](#)[\[5\]](#)

Physical Properties

The physical characteristics of Tris(2-chloro-1-methylethyl) phosphate are summarized in the table below. These properties are essential for understanding its behavior in various environmental and industrial settings.

Property	Value	Source
Appearance	Clear, colorless to light yellow, viscous liquid	[2][3][4][5][8][10]
Odor	Mild odor	[9][2][3][4]
Melting Point	-42 °C to -39.9 °C	[9][1][3][4][11]
Boiling Point	220 °C to 270 °C	[9][1][3][4][11]
Decomposition Temperature	Decomposes above 200 °C, with some sources indicating decomposition at 244 °C.[3] [12]	[3][12]
Density	Approximately 1.28 - 1.29 g/cm ³ at 20-25 °C	[9][1][2][3][4][10][11][13][14]
Vapor Pressure	5.25E-05 mmHg at 25°C to < 3 hPa at 25 °C	[1]
Refractive Index	1.460 to 1.466 at 20 °C	[9][1][2][3][4][8][10][11][13]
Viscosity	61 to 70 mPa·s at 25 °C	[5][8][10][15]
Flash Point	Ranges from -218 °C to >218°C (closed cup) have been reported, indicating variability in measurement conditions or isomer composition. A more consistent value reported is around 185°C to 204°C.[9][1][2][3][4] [5][11][13][16]	[9][1][2][3][4][5][11][13][16]
Autoignition Temperature	>400 °C to >500°C	
Partition Coefficient (log Pow)	Approximately 2.32 - 3.04	

Chemical Properties

The chemical behavior of Tris(2-chloro-1-methylethyl) phosphate determines its application and environmental fate.

Property	Description	Source
Solubility	Sparingly soluble in water, with reported values of <0.1 g/100 mL at 19.5 °C and 1.6 g/L at 20 °C.[1][2][3][4] It is soluble in many organic solvents such as DMSO and methanol (slightly), benzene, alcohol, ester, and carbon tetrachloride.[9][1][2][3][4][8]	[9][1][2][3][4][8]
Stability	The compound is stable under normal storage conditions but is sensitive to moisture.[9][1][2][3][4] It has good thermal stability but decomposes at elevated temperatures.[3]	[1][2][3][4]
Reactivity	It may hydrolyze under acidic or alkaline conditions.[2] It is incompatible with strong oxidizing agents, strong acids, and strong bases.[16]	[2][16]
Hazardous Decomposition Products	When heated to decomposition, it can release toxic and corrosive fumes including carbon oxides (CO, CO ₂), hydrogen chloride gas, and phosphorus oxides.[3][16]	[3][16]

Experimental Protocols

Detailed experimental protocols for the determination of the physio-chemical properties listed above are not extensively available in the public domain. However, a general synthesis method

is described.

Synthesis of Tris(2-chloro-1-methylethyl) phosphate

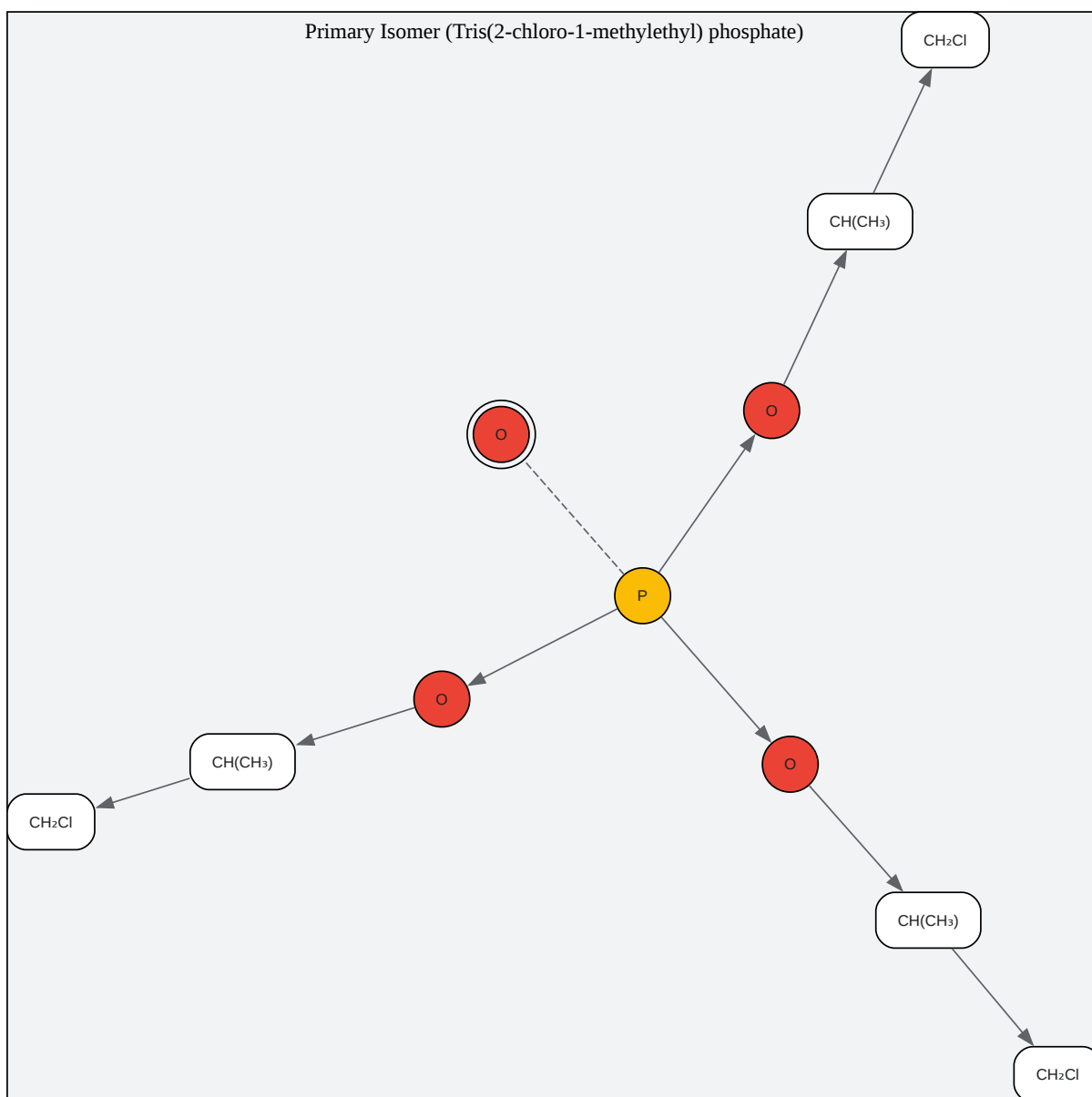
A common industrial synthesis involves the reaction of phosphorus oxychloride with propylene oxide.^[6] The following is a generalized representation of this process:

- **Reaction:** Phosphorus oxychloride is reacted with an excess of propylene oxide. This reaction is typically catalyzed.
- **Purification:** The resulting crude product is then purified, which may involve washing steps to remove unreacted starting materials and byproducts.
- **Final Product:** The final product is a mixture of isomers, with tris(2-chloro-1-methylethyl) phosphate being the major component.^[6]

Visualizations

Chemical Structure and Isomers

The commercial product of TCPP is a mixture of several isomers. The primary isomers are depicted below to illustrate the structural variations.



[Click to download full resolution via product page](#)

Caption: Structure of the primary isomer of TCPP.

Synthesis Pathway

The synthesis of TCPP can be visualized as a reaction between phosphorus oxychloride and propylene oxide.

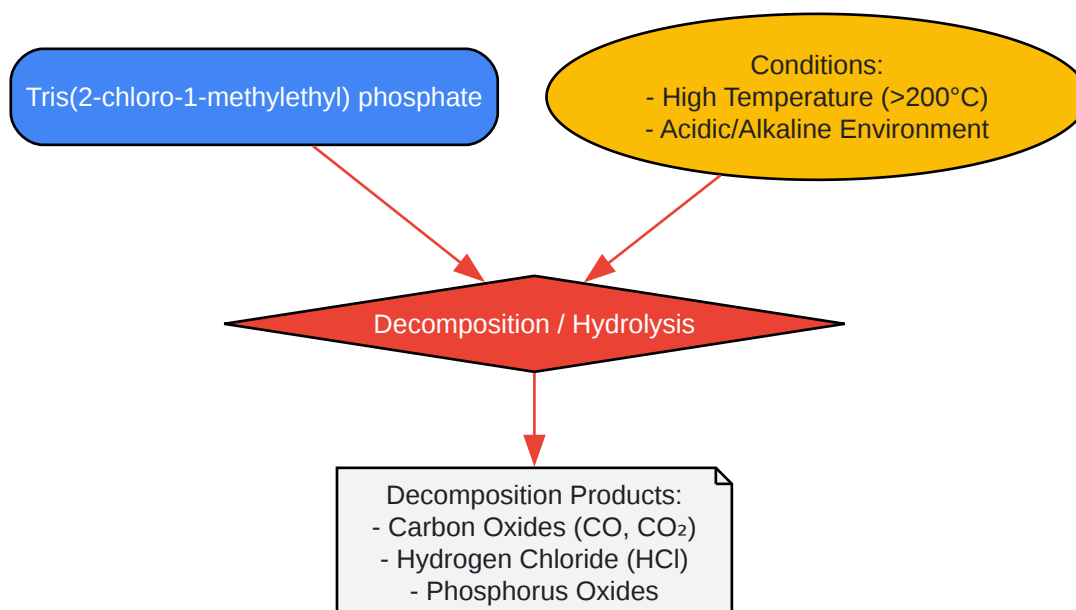


[Click to download full resolution via product page](#)

Caption: Generalized synthesis pathway for TCPP.

Reactivity and Decomposition Logic

This diagram illustrates the conditions leading to the breakdown of TCPP and the resulting products.



[Click to download full resolution via product page](#)

Caption: Logical flow of TCPP decomposition.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Cas 13674-84-5, Phosphoric acid tris(2-chloro-1-methylethyl) ester | lookchem [lookchem.com]
- 2. 13674-84-5 | CAS DataBase [m.chemicalbook.com]
- 3. jinbonchem.com [jinbonchem.com]
- 4. Tris(1-Chloro-2-Propyl) Phosphate price, buy Tris(1-Chloro-2-Propyl) Phosphate - chemicalbook [chemicalbook.com]
- 5. getchem.com [getchem.com]
- 6. Tris(chloropropyl) phosphate - Wikipedia [en.wikipedia.org]
- 7. researchgate.net [researchgate.net]
- 8. TCPP – Green-Mountain Chem [green-mountainchem.com]
- 9. Tris(1-Chloro-2-Propyl) Phosphate | 13674-84-5 [chemicalbook.com]
- 10. TRIS(2-CHLOROPROPYL) PHOSPHATE (TCP) | 13674-84-5 -- Jiangsu Victory Chemical Co., Ltd. [victory-chem.com]
- 11. company.fujispo.com [company.fujispo.com]
- 12. hpvchemicals.oecd.org [hpvchemicals.oecd.org]
- 13. 13674-84-5 · Tris(2-chloro-1-methylethyl) Phosphate · 200-13811 · 202-13815 [Detail Information] | Laboratory Chemicals-FUJIFILM Wako Pure Chemical Corporation [labchem-wako.fujifilm.com]
- 14. GOYENCHEM-TCP tris(1-chloro-2-propyl) phosphate CAS No.13674-84-5 - GO YEN CHEMICAL INDUSTRIAL CO LTD [goyenchemical.com]
- 15. Tris(2-chloroisopropyl) phosphate | C₉H₁₈Cl₃O₄P | CID 26176 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 16. trc-corp.com [trc-corp.com]
- To cite this document: BenchChem. [CAS number 13674-84-5 physical and chemical data]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b166889#cas-number-13674-84-5-physical-and-chemical-data>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com